

# application of 5-Amino-4-hydroxybenzene-1,3-disulphonic acid in dye manufacturing.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 5-Amino-4-hydroxybenzene-1,3-disulphonic acid

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An In-Depth Guide to the Application of **5-Amino-4-hydroxybenzene-1,3-disulphonic Acid** in Dye Manufacturing

## Authored by a Senior Application Scientist

This document provides a detailed exploration of **5-Amino-4-hydroxybenzene-1,3-disulphonic acid**, a pivotal intermediate in the synthesis of a variety of dyes. Intended for researchers, scientists, and professionals in drug development and materials science, this guide delves into the compound's properties, synthesis, and practical application in dye manufacturing, with a focus on azo dyes. The protocols and insights provided are grounded in established chemical principles and practices.

## Introduction: The Significance of 5-Amino-4-hydroxybenzene-1,3-disulphonic Acid in Dye Chemistry

**5-Amino-4-hydroxybenzene-1,3-disulphonic acid**, also known as 2-aminophenol-4,6-disulfonic acid, is a highly functionalized aromatic compound with the chemical formula  $C_6H_7NO_7S_2$ .<sup>[1][2]</sup> Its molecular structure, featuring an amino group, a hydroxyl group, and two sulfonic acid groups on a benzene ring, makes it an exceptionally versatile and valuable component in the synthesis of various dyes.<sup>[1]</sup> The presence of sulfonic acid groups imparts significant water solubility to the final dye molecules, a critical property for their application in

textile dyeing processes. The amino and hydroxyl groups are key reactive sites that participate in the color-forming reactions. This compound is a cornerstone in the production of certain azo dyes and mordant dyes, contributing to a wide range of colors from reds and browns to blues and blacks.[3]

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Amino-4-hydroxybenzene-1,3-disulphonic acid** is essential for its effective use in synthesis.

Property	Value	Reference
CAS Number	120-98-9	[2][4]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>7</sub> S <sub>2</sub>	[2][4]
Molecular Weight	269.256 g/mol	[2][4]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	~170 °C	[1][2]
Solubility	Soluble in water	[5]
Hydrogen Bond Donor Count	4	[2][4]
Hydrogen Bond Acceptor Count	8	[2][4]

## Synthesis of 5-Amino-4-hydroxybenzene-1,3-disulphonic Acid

The industrial synthesis of this crucial dye intermediate typically follows one of two main pathways:

- Nitration and Subsequent Reduction: This common method involves the nitration of 4-hydroxy-1,3-benzenedisulfonic acid to introduce a nitro group, which is then reduced to the desired amino group.[1][6]

- Direct Sulfonation: An alternative route involves the direct sulfonation of 2-aminophenol or related derivatives using agents like concentrated sulfuric acid or sulfur trioxide.[1]

A specific laboratory-scale preparation involves the reduction of 2-nitrophenol-4,6-disulfonic acid using sodium sulfide.[7] The resulting product can be isolated as its acid potassium salt.[7]

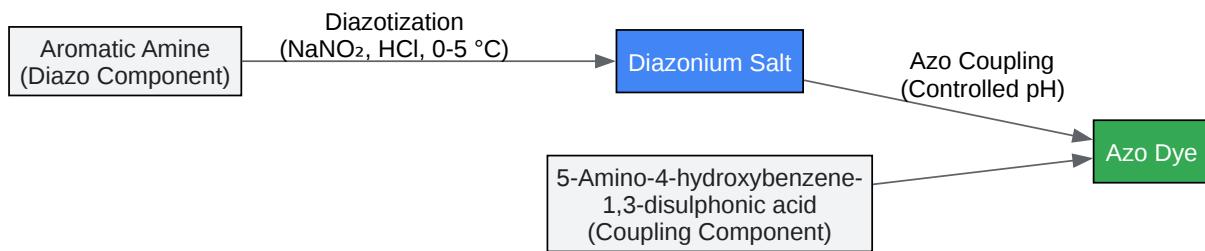
## Core Application: A Coupling Component in Azo Dye Synthesis

The primary application of **5-Amino-4-hydroxybenzene-1,3-disulphonic acid** in dye manufacturing is as a coupling component in the synthesis of azo dyes.[1] Azo dyes are characterized by the presence of one or more azo groups (-N=N-) and constitute the largest class of synthetic dyes used in industry.[8][9]

The synthesis of an azo dye is a two-step process:

- Diazotization: A primary aromatic amine is converted into a diazonium salt by reacting it with nitrous acid (usually generated in situ from sodium nitrite and a strong acid like hydrochloric acid) at low temperatures (0-5 °C).[9][10]
- Azo Coupling: The diazonium salt then acts as an electrophile and attacks an electron-rich aromatic compound, known as the coupling component.[8] This is where **5-Amino-4-hydroxybenzene-1,3-disulphonic acid** plays its role. The electron-donating amino and hydroxyl groups on its structure activate the aromatic ring for electrophilic substitution.

## General Workflow for Azo Dye Synthesis



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Caption: General workflow for the synthesis of an azo dye.

## Detailed Experimental Protocols

The following protocols provide a framework for the synthesis of an azo dye using **5-Amino-4-hydroxybenzene-1,3-disulphonic acid** as the coupling component.

### Protocol 1: Diazotization of a Primary Aromatic Amine (General Procedure)

Objective: To prepare a diazonium salt solution from a primary aromatic amine.

Materials:

- Primary aromatic amine (e.g., aniline, sulfanilic acid)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Distilled water
- Ice
- Starch-iodide paper

Procedure:

- In a beaker, dissolve or suspend the chosen primary aromatic amine (1.0 equivalent) in a mixture of concentrated HCl (2.5-3.0 equivalents) and water.
- Cool the mixture to 0-5 °C in an ice-salt bath with constant stirring. Maintaining this low temperature is critical as diazonium salts are unstable at higher temperatures.[10]
- In a separate beaker, prepare a solution of sodium nitrite (1.0-1.1 equivalents) in a minimal amount of cold distilled water.

- Slowly add the sodium nitrite solution dropwise to the cold amine solution. The addition should be slow enough to keep the temperature below 5 °C.
- After the complete addition of sodium nitrite, continue stirring the mixture in the ice bath for an additional 15-20 minutes.
- Test for the presence of excess nitrous acid by touching a drop of the solution to starch-iodide paper. A blue-black color indicates an excess. A slight excess is generally desirable to ensure complete diazotization.
- The resulting clear solution of the diazonium salt should be kept cold and used immediately in the subsequent coupling reaction.

## Protocol 2: Azo Coupling with 5-Amino-4-hydroxybenzene-1,3-disulphonic Acid

Objective: To synthesize an azo dye by reacting the prepared diazonium salt with **5-Amino-4-hydroxybenzene-1,3-disulphonic acid**.

Materials:

- Diazonium salt solution (from Protocol 1)
- **5-Amino-4-hydroxybenzene-1,3-disulphonic acid**
- Sodium Hydroxide (NaOH) or Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>) solution
- Sodium Chloride (NaCl) (for salting out)
- Ice

Procedure:

- In a separate beaker, dissolve **5-Amino-4-hydroxybenzene-1,3-disulphonic acid** (1.0 equivalent) in a dilute aqueous solution of sodium hydroxide or sodium carbonate. The alkaline conditions are necessary to deprotonate the phenolic hydroxyl group, which enhances its activating effect for the coupling reaction.

- Cool this solution to 0-5 °C in an ice bath with vigorous stirring.
- Slowly add the cold diazonium salt solution (prepared in Protocol 1) to the cold solution of the coupling component.
- A colored precipitate or solution should form almost immediately.[10] The color of the resulting dye will depend on the specific aromatic amine used for diazotization.
- Continue stirring the reaction mixture in the ice bath for 30-60 minutes to ensure the completion of the coupling reaction.[11]
- The pH of the solution should be monitored and maintained in the appropriate range for the specific coupling reaction (often slightly alkaline).
- Isolate the dye product. This is often achieved by "salting out," where a saturated solution of sodium chloride is added to decrease the solubility of the dye and promote precipitation.
- Collect the precipitated dye by vacuum filtration using a Buchner funnel.[10]
- Wash the filter cake with a small amount of cold saturated sodium chloride solution to remove unreacted starting materials and inorganic salts.
- Dry the purified azo dye in a vacuum oven at a suitable temperature.

## Characterization of Synthesized Dyes

The identity and purity of the synthesized dyes should be confirmed using standard analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the dye and identify any impurities. A reverse-phase HPLC method can be employed for analysis.[12]
- Spectroscopy:
  - UV-Visible Spectroscopy: To determine the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of the dye, which is related to its color.

- Infrared (IR) Spectroscopy: To identify the characteristic functional groups in the dye molecule, such as the azo group (-N=N-), hydroxyl group (-OH), and sulfonic acid groups (-SO<sub>3</sub>H).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the detailed chemical structure of the dye.

## Safety and Handling

Working with the chemicals involved in dye synthesis requires strict adherence to safety protocols:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: All procedures should be carried out in a well-ventilated fume hood to avoid inhalation of dust or vapors.[\[5\]](#)
- Handling of Reagents: Aromatic amines are often toxic and may be carcinogenic. Sodium nitrite is a strong oxidizing agent. Handle all chemicals with care and consult their respective Safety Data Sheets (SDS) before use.[\[5\]](#)
- Temperature Control: The diazotization reaction can be exothermic. Careful control of the temperature is crucial for both safety and reaction success.

## Conclusion

**5-Amino-4-hydroxybenzene-1,3-disulphonic acid** is a fundamentally important building block in the dye manufacturing industry. Its unique structure, particularly the presence of multiple reactive and solubilizing groups, allows for the synthesis of a wide array of azo dyes with desirable properties for various applications. The protocols and information presented in this guide offer a comprehensive overview for researchers and scientists working in this field, emphasizing both the practical aspects of synthesis and the underlying chemical principles.

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- To cite this document: BenchChem. [application of 5-Amino-4-hydroxybenzene-1,3-disulphonic acid in dye manufacturing.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093471#application-of-5-amino-4-hydroxybenzene-1-3-disulphonic-acid-in-dye-manufacturing>]

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